

1-(3-Chloro-2-fluorophenyl)ethanamine structure and molecular weight

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Compound of Interest

Compound Name: 1-(3-Chloro-2-fluorophenyl)ethanamine

CAS No.: 1270509-22-2

Cat. No.: B3177084

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Title: Structural Elucidation and Synthetic Utility of **1-(3-Chloro-2-fluorophenyl)ethanamine** in Drug Discovery

Executive Summary As a Senior Application Scientist, I frequently encounter chiral building blocks that dictate the pharmacokinetic and pharmacodynamic success of a drug candidate. **1-(3-Chloro-2-fluorophenyl)ethanamine** is a prime example of a highly specialized primary amine. The strategic placement of halogens on the phenyl ring makes it an indispensable moiety in modern medicinal chemistry, particularly for developing targeted therapies against complement-mediated diseases. This whitepaper details its structural properties, stereochemical significance, and validated synthetic applications.

Physicochemical Profiling & Structural Causality

To effectively utilize **1-(3-Chloro-2-fluorophenyl)ethanamine**, one must understand the causality behind its structural features. The compound is typically utilized as a hydrochloride salt rather than a free base.

Causality of the Salt Form: The free base is susceptible to oxidative degradation and presents handling challenges due to its physical state. Converting it to the hydrochloride salt yields a highly stable, crystalline solid. This ensures precise stoichiometric weighing during high-throughput parallel synthesis and extends the shelf-life of the reagent.

Causality of Halogenation:

- **Ortho-Fluorine (C2):** The highly electronegative fluorine atom at the ortho position induces a strong dipole moment. In biological systems, this fluorine often participates in multipolar interactions with protein backbones, locking the molecule into a bioactive conformation.
- **Meta-Chlorine (C3):** The bulky chlorine atom provides essential steric shielding while simultaneously modulating the pKa of the benzylic amine through inductive electron withdrawal. This delicate balance enhances the lipophilicity (LogP ~2.92) and membrane permeability of the resulting drug construct[1].

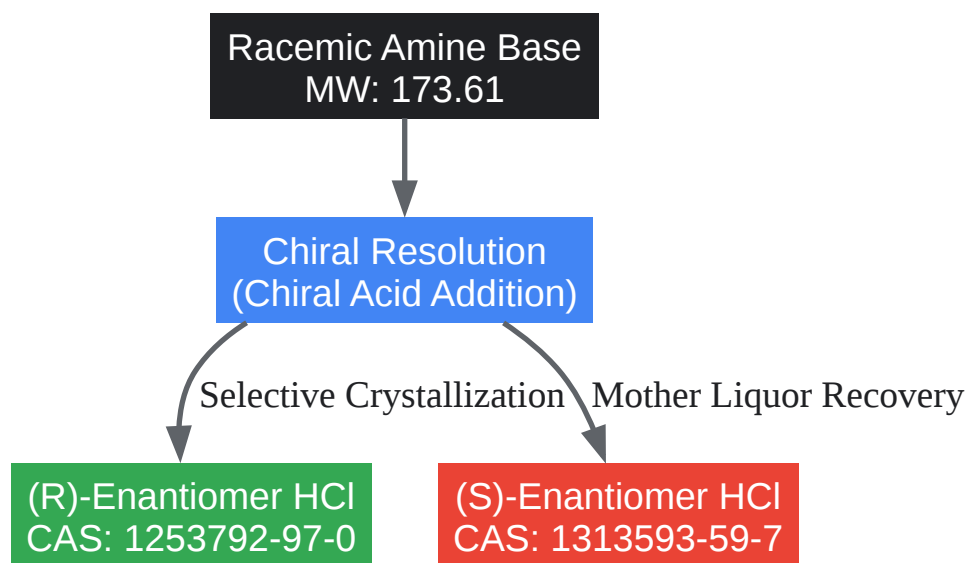
Quantitative Data Summary The following table consolidates the critical physicochemical parameters of the compound across its various stereochemical and salt forms.

Property	Free Base	Hydrochloride Salt (Racemic)	(R)-Hydrochloride Salt	(S)-Hydrochloride Salt
Molecular Formula	C8H9ClFN	C8H10Cl2FN	C8H10Cl2FN	C8H10Cl2FN
Molecular Weight	173.61 g/mol	210.07 g/mol	210.08 g/mol	210.08 g/mol
CAS Number	1270509-22-2	1956371-30-4	1253792-97-0	1313593-59-7
Purity Standard	≥95%	≥97%	≥96%	Not Specified
Reference	CalPacLab[2]	CymitQuimica[3]	ChemScene[1]	J&K Scientific[4]

Stereochemistry & Enantiomeric Resolution

The benzylic carbon of **1-(3-Chloro-2-fluorophenyl)ethanamine** is a chiral center. Because biological targets are inherently chiral, the enantiomeric purity of this building block is non-negotiable. The (R)-enantiomer (CAS: 1253792-97-0) and the (S)-enantiomer (CAS: 1313593-

59-7) exhibit vastly different spatial trajectories when incorporated into a larger pharmacophore[1][4].



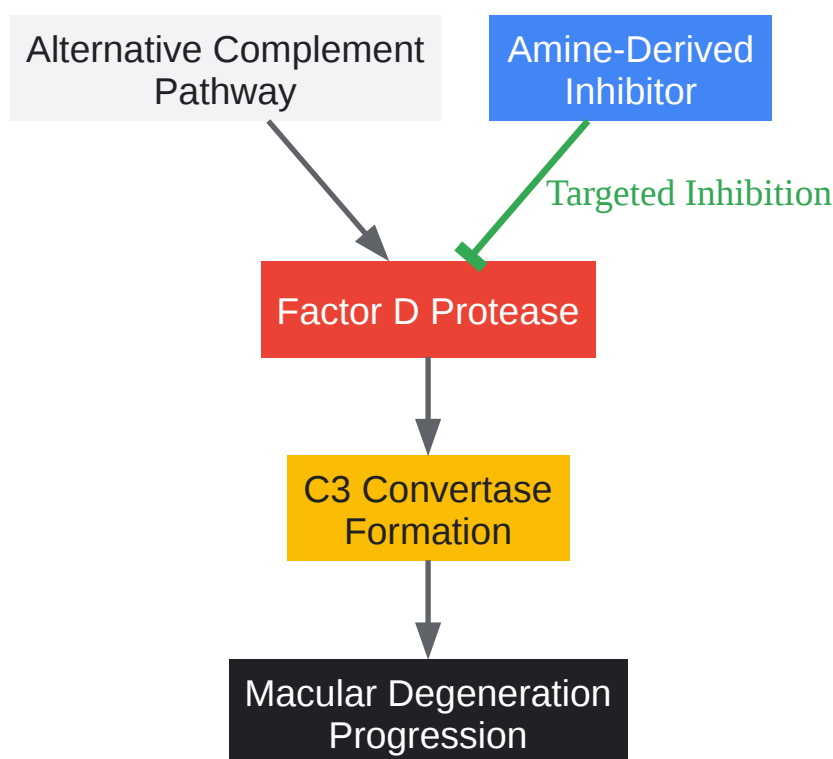
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Chiral resolution workflow for **1-(3-Chloro-2-fluorophenyl)ethanamine**.

Application in Therapeutics: Complement Factor D Inhibition

A prominent application of (R)-**1-(3-Chloro-2-fluorophenyl)ethanamine** is its role as a nucleophilic building block in the synthesis of Aminomethyl-biaryl derivatives. These complex molecules act as potent inhibitors of Complement Factor D[5].

Mechanistic Causality: The complement system is a critical component of innate immunity. Overactivation of the alternative complement pathway is implicated in severe ophthalmic conditions, such as age-related macular degeneration (AMD) and diabetic retinopathy[5]. Factor D is a highly specific serine protease that cleaves Factor B, leading to the formation of the C3 convertase. By incorporating the sterically tuned **1-(3-Chloro-2-fluorophenyl)ethanamine** moiety, inhibitors achieve high affinity and selectivity for the Factor D active site, halting the cascade[5].



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Mechanism of Factor D inhibition by amine-derived compounds in AMD.

Validated Experimental Methodologies

As an application scientist, I mandate that all protocols be self-validating. The following workflows incorporate intrinsic quality control checkpoints to guarantee experimental integrity.

Protocol 1: LC-MS/MS Characterization of the Amine Starting Material Before initiating any synthesis, the purity and identity of the starting material must be verified.

- Sample Preparation: Dissolve 1 mg of (R)-**1-(3-Chloro-2-fluorophenyl)ethanamine** hydrochloride in 1 mL of LC-MS grade Methanol.
- Chromatography: Inject 1 μ L onto a C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.7 μ m).
- Mobile Phase: Use a gradient of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid). Causality: Formic acid ensures the amine remains protonated, sharpening the chromatographic peak and enhancing ionization efficiency.

- Self-Validation Checkpoint: Monitor the positive electrospray ionization (ESI+) channel. The protocol is validated if a dominant peak appears at m/z 174.0 $[M+H]^+$, corresponding to the free base mass (173.61 + 1.008). The isotopic pattern must reflect the presence of one chlorine atom (a ~3:1 ratio of m/z 174.0 to 176.0).

Protocol 2: Amide Coupling Synthesis This protocol outlines the coupling of the amine with a generic carboxylic acid core to form a Factor D inhibitor precursor, adapted from established patent literature[5].

- Activation: In a flame-dried round-bottom flask, dissolve the target carboxylic acid (1.0 eq) and a coupling reagent (e.g., HATU, 1.2 eq) in anhydrous Dichloromethane (DCM). Stir for 10 minutes.
- Amine Addition: Add (R)-**1-(3-Chloro-2-fluorophenyl)ethanamine** hydrochloride (1.09 eq) to the mixture[5].
- Base Addition: Dropwise, add N,N-Diisopropylethylamine (DIEA) (2.29 mmol/2.1 eq) at room temperature[5]. Causality: DIEA is a sterically hindered, non-nucleophilic base. It neutralizes the HCl salt of the amine, generating the free nucleophile without competing with the amine for the activated ester.
- Reaction Monitoring (Self-Validation): Stir the reaction at room temperature for 2 hours[5]. Validate completion by withdrawing a 5 μ L aliquot, diluting in methanol, and analyzing via LC-MS. The disappearance of the m/z 174.0 peak confirms complete consumption of the amine.
- Purification: Concentrate the mixture under reduced pressure and purify directly via flash column chromatography using a gradient of 0-50% Ethyl Acetate in Heptanes[5].

References

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- ChemScene. "1253792-97-0 | (R)-**1-(3-Chloro-2-fluorophenyl)ethanamine** hydrochloride".
- Google Patents. "WO2015009977A1 - Aminomethyl-biaryl derivatives as complement factor d inhibitors and uses thereof".

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